

BIO-2007817: A Molecular Glue for Parkin Activation - A Technical Guide

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Compound of Interest

Compound Name: BIO-2007817

Cat. No.: B15608146

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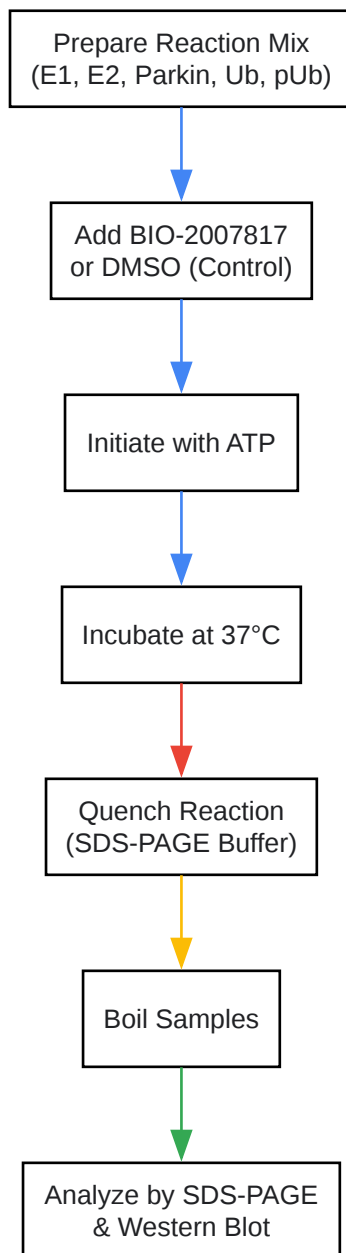
This technical guide provides an in-depth overview of **BIO-2007817**, a novel small molecule activator of the E3 ubiquitin ligase Parkin. Mutations in the Parkin gene (PRKN) are a common cause of autosomal recessive early-onset Parkinson's disease. **BIO-2007817** acts as a molecular glue, enhancing the activation of Parkin and offering a promising therapeutic strategy for Parkinson's disease and other neurodegenerative disorders associated with mitochondrial dysfunction.

Mechanism of Action

Under normal physiological conditions, the kinase PINK1 accumulates on damaged mitochondria and phosphorylates ubiquitin (pUb) and the ubiquitin-like (Ubl) domain of Parkin. This phosphorylation cascade leads to the recruitment and activation of Parkin, which then ubiquitinates mitochondrial outer membrane proteins, flagging the damaged mitochondria for degradation through a process known as mitophagy.

BIO-2007817 functions as a positive allosteric modulator (PAM) of Parkin. It acts as a "molecular glue" that stabilizes the interaction between phospho-ubiquitin (pUb) and the RING0 domain of Parkin.^{[1][2][3]} This enhanced binding promotes a conformational change in Parkin, leading to the release of its catalytic RING2 domain and subsequent activation of its E3 ligase activity.^{[2][3][4]} This mechanism is particularly significant as it can rescue the function of certain Parkin mutants associated with early-onset Parkinson's disease.^{[1][3][4]}

Signaling Pathway and Mechanism of Action of BIO-2007817



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References

- 1. researchgate.net [researchgate.net]
- 2. Activation of parkin by a molecular glue - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. researchgate.net [researchgate.net]
- 4. researchgate.net [researchgate.net]
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